

A Technical Guide to the Spectroscopic Analysis of 1,3,5-Triethylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triethylbenzene

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This guide provides a comprehensive overview of the spectroscopic data for **1,3,5-triethylbenzene**, tailored for researchers, scientists, and professionals in drug development. It includes detailed nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data, along with the methodologies for their acquisition.

Spectroscopic Data Summary

The following tables summarize the key quantitative data from the spectroscopic analysis of **1,3,5-triethylbenzene**.

Table 1: ¹H NMR Spectroscopic Data of **1,3,5-Triethylbenzene**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.8 (Variable)	Singlet	3H	Ar-H
~2.6 (Variable)	Quartet	6H	-CH ₂ -
~1.2 (Variable)	Triplet	9H	-CH ₃

Table 2: ¹³C NMR Spectroscopic Data of **1,3,5-Triethylbenzene**[\[2\]](#)[\[4\]](#)[\[5\]](#)

Chemical Shift (δ) ppm	Assignment
~144 (Variable)	Ar-C (quaternary)
~126 (Variable)	Ar-CH
~29 (Variable)	-CH ₂ -
~16 (Variable)	-CH ₃

Table 3: Key IR Absorption Bands for **1,3,5-Triethylbenzene**[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3080 - 3030	C-H Stretching	Aromatic
2975 - 2845	C-H Stretching	Alkyl (CH ₃ , CH ₂)
~1600, ~1500	C=C Stretching	Aromatic Ring
1470 - 1370	C-H Bending	Alkyl (CH ₃ , CH ₂)
900 - 735	C-H Out-of-plane Bending	1,3,5-trisubstituted Benzene

Table 4: Mass Spectrometry Data for **1,3,5-Triethylbenzene**[\[8\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

m/z	Relative Intensity	Assignment
162	High	[M] ⁺ (Molecular Ion)
147	High	[M - CH ₃] ⁺
133	Moderate	[M - C ₂ H ₅] ⁺
105	Moderate	[C ₈ H ₉] ⁺ (likely tropylium ion derivative)

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below.

2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

A standard protocol for acquiring high-quality NMR spectra of **1,3,5-triethylbenzene** is as follows:

- Sample Preparation:
 - For ^1H NMR, dissolve 5-25 mg of **1,3,5-triethylbenzene** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry vial.[\[14\]](#)
 - For ^{13}C NMR, a more concentrated sample of 50-100 mg is recommended.[\[14\]](#)
 - Ensure complete dissolution, using vortexing or gentle heating if necessary.[\[14\]](#)
 - Transfer the solution to a 5 mm NMR tube using a Pasteur pipette, filtering out any particulates.[\[14\]](#)
 - If an internal standard is required for quantitative analysis (qNMR), a known amount of a reference compound like tetramethylsilane (TMS) or 1,3,5-triisopropylbenzene can be added.[\[14\]](#)[\[15\]](#)
- Data Acquisition:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).[\[15\]](#)
 - Shim the instrument to obtain a homogeneous magnetic field.[\[16\]](#)
 - For quantitative ^1H NMR, use a pulse angle of 30° or 90° and a relaxation delay (d_1) of at least 5 times the longest T_1 relaxation time of the signals of interest.[\[15\]](#)
 - Acquire the spectrum and process the data, including Fourier transformation, phasing, and baseline correction.[\[15\]](#)

2.2 Infrared (IR) Spectroscopy

The following protocol details the acquisition of an IR spectrum using an Attenuated Total Reflectance (ATR) Fourier-Transform Infrared (FTIR) spectrometer[\[17\]](#):

- Instrumentation:
 - FTIR spectrometer equipped with an ATR accessory (e.g., with a diamond or zinc selenide crystal).[\[17\]](#)
- Procedure:
 - Background Spectrum: Clean the ATR crystal surface with a suitable solvent (e.g., isopropanol) and allow it to dry completely. Acquire a background spectrum.[\[17\]](#)
 - Sample Application: Place a small drop of liquid **1,3,5-triethylbenzene** onto the center of the ATR crystal, ensuring the crystal surface is fully covered.[\[17\]](#)
 - Spectrum Acquisition: Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio. The instrument's software will generate the final absorbance or transmittance spectrum.[\[17\]](#)
 - Cleaning: After analysis, clean the ATR crystal thoroughly with a suitable solvent.

2.3 Mass Spectrometry (MS)

A general procedure for obtaining a mass spectrum of **1,3,5-triethylbenzene** using a gas chromatography-mass spectrometry (GC-MS) system with electron ionization (EI) is described below:

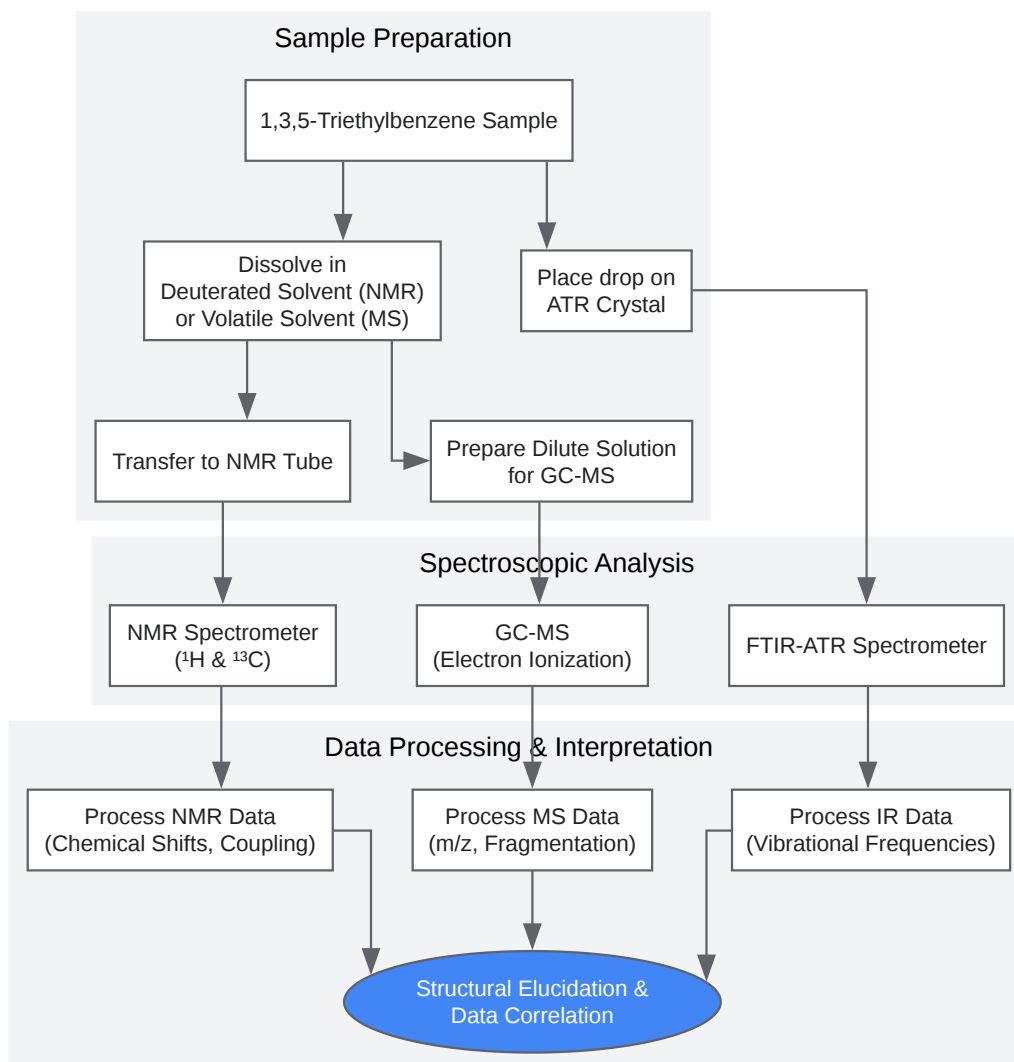
- Sample Preparation:
 - Prepare a dilute solution of **1,3,5-triethylbenzene** in a volatile organic solvent (e.g., hexane or dichloromethane).
- Instrumentation and Data Acquisition:
 - Use a GC-MS system equipped with an appropriate capillary column for separating non-polar aromatic compounds.
 - Inject a small volume of the sample solution into the GC inlet.

- The sample is vaporized and carried through the column by an inert carrier gas (e.g., helium), where separation occurs based on boiling point and column affinity.
- As **1,3,5-triethylbenzene** elutes from the GC column, it enters the mass spectrometer's ion source.
- In the ion source, electron ionization (EI) is used to bombard the molecules with high-energy electrons, causing ionization and fragmentation.
- The resulting ions are separated by the mass analyzer according to their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion, generating a mass spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **1,3,5-triethylbenzene**.

Workflow for Spectroscopic Analysis of 1,3,5-Triethylbenzene

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